

How to dissolve Fumitremorgin C for cell-based assays.

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Compound of Interest

Compound Name: Fumitremorgin C

Cat. No.: B1674183

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Technical Support Center: Fumitremorgin C

This technical support center provides guidance on the proper dissolution and handling of **Fumitremorgin C** for successful cell-based assays.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Fumitremorgin C**?

A1: Dimethyl sulfoxide (DMSO) is the most recommended solvent for dissolving **Fumitremorgin C** for use in cell-based assays.^{[1][2][3][4][5]} It is also soluble in other organic solvents such as methanol, acetone, chloroform, and DMF.^{[2][3][4][5]}

Q2: How do I prepare a stock solution of **Fumitremorgin C**?

A2: To prepare a stock solution, dissolve **Fumitremorgin C** powder in high-quality, anhydrous DMSO.^{[1][6]} For example, to create a 10 mM stock solution, you would dissolve 3.795 mg of **Fumitremorgin C** (Molecular Weight: 379.45 g/mol) in 1 mL of DMSO. It is recommended to use ultrasonic agitation to ensure the compound is fully dissolved.^[1]

Q3: What is the solubility of **Fumitremorgin C** in DMSO?

A3: **Fumitremorgin C** is highly soluble in DMSO, with a concentration of 50 mg/mL (131.77 mM) being achievable.^{[1][6]}

Q4: How should I store the **Fumitremorgin C** stock solution?

A4: Aliquot the stock solution into smaller, single-use volumes and store them at -20°C.[7][8] Under these conditions, the stock solution is stable for up to 3 months.[7][8] Some suppliers recommend storage at -80°C for longer-term stability of up to 2 years.[1] Avoid repeated freeze-thaw cycles.

Q5: What is the recommended working concentration of **Fumitremorgin C** in cell-based assays?

A5: The optimal working concentration will vary depending on the cell line and the specific experimental goals. However, a common concentration range for inhibiting BCRP/ABCG2 is between 1 to 10 µM.[7][8] It is always advisable to perform a dose-response experiment to determine the optimal concentration for your specific assay.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	Incomplete dissolution or poor quality DMSO.	Use ultrasonic agitation to aid dissolution. ^[1] Ensure you are using anhydrous, high-purity DMSO. ^[6]
Precipitation upon dilution in aqueous media	The compound is less soluble in aqueous solutions.	First, dilute the DMSO stock solution in a small volume of cell culture medium, mixing thoroughly. Then, add this intermediate dilution to the final volume of media. Avoid making large, single-step dilutions directly into aqueous buffers.
Cell toxicity observed	High concentration of DMSO or Fumitremorgin C.	Ensure the final concentration of DMSO in your cell culture medium is low, typically below 0.5%, to avoid solvent-induced cytotoxicity. Perform a dose-response curve to determine the optimal, non-toxic concentration of Fumitremorgin C for your cell line.
Inconsistent experimental results	Degradation of Fumitremorgin C.	Prepare fresh dilutions from a frozen stock solution for each experiment. Avoid using stock solutions that have been stored for an extended period or subjected to multiple freeze-thaw cycles. ^[9]

Data Presentation

Solubility of Fumitremorgin C

Solvent	Solubility	Reference
DMSO	50 mg/mL (131.77 mM)	[1] [6]
Methanol	Soluble	[2] [4]
Chloroform	Soluble	[2] [4]
Acetone	Soluble	[3] [5]
DMF	Soluble	[3] [5]

Stock Solution Preparation Example (for a 10 mM Stock)

Parameter	Value
Molecular Weight	379.45 g/mol
Desired Stock Concentration	10 mM
Mass of Fumitremorgin C	3.795 mg
Volume of DMSO	1 mL

Experimental Protocols

Protocol for Preparation of **Fumitremorgin C** Stock Solution

- Weigh out the desired amount of **Fumitremorgin C** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous, high-purity DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution briefly.
- Place the tube in an ultrasonic water bath for 5-10 minutes to ensure complete dissolution.[\[1\]](#)
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into single-use, light-protected tubes.

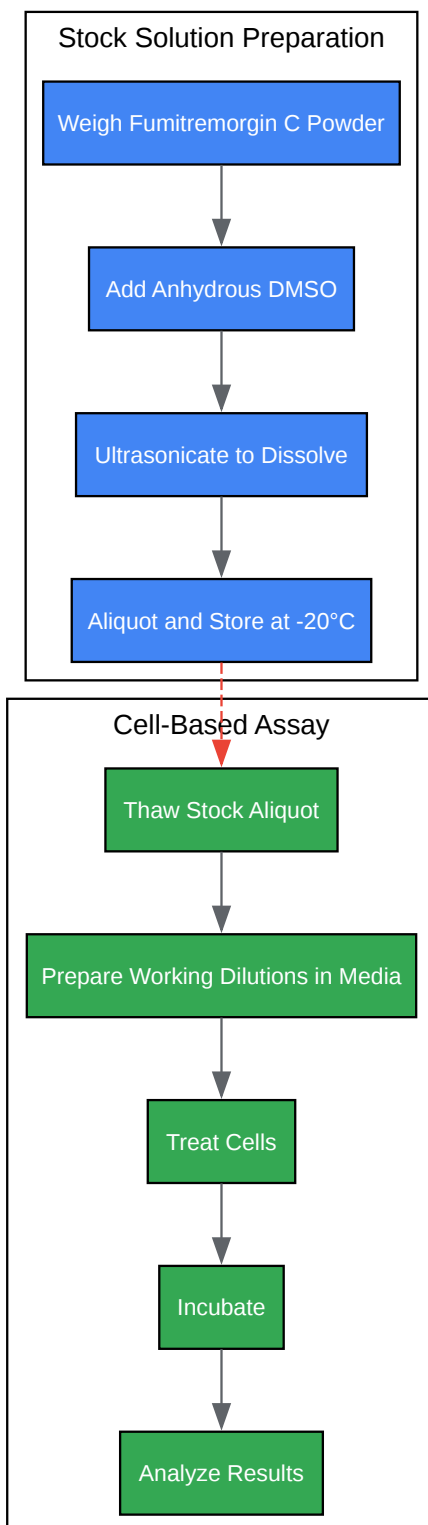
- Store the aliquots at -20°C or -80°C.

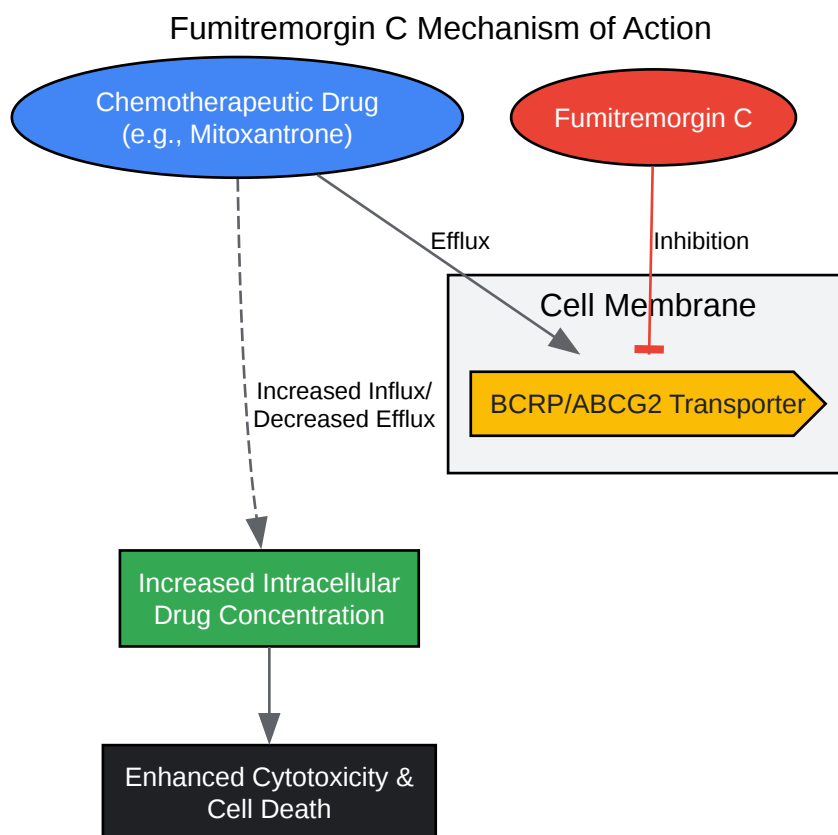
Protocol for Preparing Working Solutions for Cell-Based Assays

- Thaw a single-use aliquot of the **Fumitremorgin C** stock solution at room temperature.
- Perform a serial dilution of the stock solution in cell culture medium to achieve the final desired working concentrations.
- It is recommended to first prepare an intermediate dilution in a small volume of medium before adding it to the final culture volume to minimize the risk of precipitation.
- Gently mix the final working solution before adding it to the cells.

Visualizations

Experimental Workflow for Fumitremorgin C Cell-Based Assays





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